

Advanced Synthesis Protocols: Bis(4-fluorophenyl)methanamine

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Compound of Interest

Compound Name: *Bis(4-fluorophenyl)methanamine*

CAS No.: 55095-27-7

Cat. No.: B3037701

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Executive Summary & Compound Profile

Bis(4-fluorophenyl)methanamine (CAS: 55095-27-7), also known as 4,4'-difluorobenzhydramine, is a critical diarylmethylamine scaffold.^{[1][2]} It serves as a primary intermediate in the synthesis of antihistamines, calcium channel blockers (e.g., piperazine derivatives related to Flunarizine), and novel CNS-active agents.^{[1][2]}

Unlike its non-fluorinated analog (benzhydramine), the presence of para-fluorine atoms confers increased metabolic stability and lipophilicity, making it a high-value target in medicinal chemistry.^{[1][2]} This guide details three distinct synthesis pathways, ranging from industrial-scale reductive amination to high-purity laboratory sequences.^{[1][2]}

Property	Data
IUPAC Name	1,1-Bis(4-fluorophenyl)methanamine
CAS Number	55095-27-7
Molecular Formula	
Molecular Weight	219.23 g/mol
Key Precursor	4,4'-Difluorobenzophenone (CAS 345-92-6)

Strategic Synthesis Pathways

Pathway A: The Leuckart-Wallach Protocol (Industrial Standard)

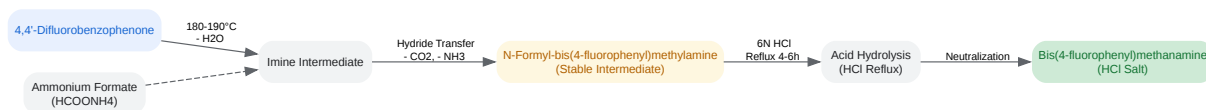
Best for: Large-scale production, cost-efficiency, robust tolerance for moisture.[1][2]

The Leuckart-Wallach reaction is the most direct route to convert 4,4'-difluorobenzophenone to the corresponding amine.[1][2] It utilizes ammonium formate (or formamide) as both the nitrogen source and the reducing agent.[1][2]

Mechanism of Action

The reaction proceeds via the formation of an

-formyl intermediate, which requires harsh hydrolysis to yield the free amine.[1][2] The high temperature drives the equilibrium forward by distilling off water and ammonia.[1][2]



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Figure 1: Mechanistic flow of the Leuckart-Wallach synthesis targeting the primary amine.[1][2]

Experimental Protocol

- Reagents: Mix 4,4'-difluorobenzophenone (1.0 eq) with Ammonium Formate (4.0 eq). Alternatively, use Formamide (5.0 eq) with Formic Acid (1.0 eq).^[1]
- Reaction: Heat the mixture in a round-bottom flask equipped with a distillation head.
 - Critical Step: Raise temperature to 180–190°C. Water and ammonia will distill off.^{[1][2]} Maintain this temperature for 4–6 hours until the ketone is consumed (monitor by TLC/HPLC).
- Hydrolysis: Cool the mixture to ~100°C. Add 6N HCl (excess) carefully. Reflux the biphasic mixture for 4 hours to cleave the -formyl group.
- Workup:
 - Cool to room temperature (RT). The product may precipitate as the hydrochloride salt.^{[1][2]}
 - Wash the acidic aqueous layer with Ether/DCM to remove unreacted ketone.^{[1][2]}
 - Basify the aqueous layer with 20% NaOH to pH >12.^{[1][2]}
 - Extract the free amine with Dichloromethane ().^{[1][2]} Dry over and concentrate.
- Purification: Distillation under high vacuum or recrystallization of the HCl salt from Ethanol/Ether.^{[1][2]}

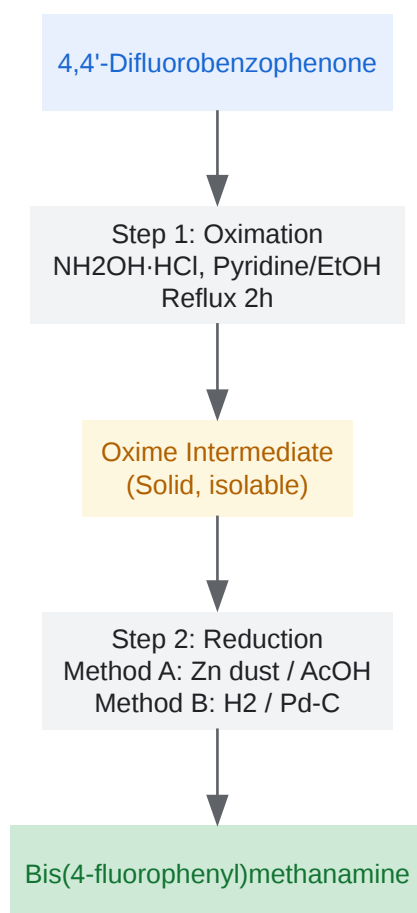
Pathway B: The Oxime Reduction Route (High Purity Lab Scale)

Best for: Laboratory synthesis requiring high purity, avoiding high-temperature sublimation issues.^[1]

This two-step sequence offers milder conditions and often higher purity profiles than the Leuckart method, as it avoids the formation of difficult-to-hydrolyze side products.[1][2]

Workflow Logic

- Condensation: Quantitative conversion of ketone to oxime.[1][2]
- Reduction: Chemoselective reduction of the C=N bond.[1][2]



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Figure 2: Stepwise conversion via the Oxime intermediate.

Experimental Protocol

Step 1: Oxime Formation

- Dissolve 4,4'-difluorobenzophenone (10 mmol) in Ethanol (20 mL).

- Add Hydroxylamine Hydrochloride (15 mmol) and Pyridine (15 mmol) or Sodium Acetate.
- Reflux for 2–3 hours.
- Pour into ice water. Filter the white precipitate (Oxime).^{[1][2]} Yield is typically >95%.^{[1][2][3]}

Step 2: Zinc-Acetic Acid Reduction (Method A)

- Suspend the Oxime (5 mmol) in Glacial Acetic Acid (15 mL).
- Add Zinc dust (20 mmol) portion-wise while cooling (exothermic).
- Stir at RT for 12 hours.
- Filter off Zinc residues.^{[1][2]} Basify filtrate with NaOH. Extract with Ethyl Acetate.^{[1][2]}

Alternative Step 2: Catalytic Hydrogenation (Method B)

- Dissolve Oxime in Methanol/Ammonia.^[1]
- Add Raney Nickel or 10% Pd/C.^{[1][2]}
- Hydrogenate at 3–5 bar (50 psi) at RT for 6 hours.
- Filter catalyst and concentrate.^{[1][2]} This method yields the cleanest product.^{[1][2]}

Pathway C: The Azide Sequence (Via Benzhydrol)

Best for: Introducing isotopic labels (

) or when starting from the alcohol (Bis(4-fluorophenyl)methanol).^{[1][2]}

- Chlorination: React Bis(4-fluorophenyl)methanol with Thionyl Chloride () to form the Benzhydryl Chloride.
- Substitution: React Chloride with Sodium Azide () in DMF to form the Azide.

- Safety Note: Azides are potentially explosive.[1][2] Keep molecular weight/azide ratio high; this substrate is relatively safe due to high mass.[1][2]
- Staudinger Reduction: React Azide with Triphenylphosphine () followed by water to yield the amine.[1][2]

Comparative Analysis

Parameter	Leuckart-Wallach (Pathway A)	Oxime Reduction (Pathway B)[1][2]	Azide Sequence (Pathway C)
Overall Yield	60–75%	80–90%	70–85%
Atom Economy	Moderate (Loss of ,)	Good	Lower (Loss of ,)
Scalability	High (Industrial preferred)	Moderate (Solvent intensive)	Low (Safety constraints)
Purity Profile	Moderate (Requires hydrolysis)	High (Crystalline intermediates)	High
Key Hazard	High Temp (C)	Hydrogen gas / Zinc waste	Azide toxicity/explosion risk

Safety & Handling (E-E-A-T)

- Fluorine Chemistry: While the C-F bond is stable, avoid extremely strongly basic conditions at high temperatures (C) to prevent nucleophilic aromatic substitution (defluorination).[1]
- Amine Storage: **Bis(4-fluorophenyl)methanamine** readily absorbs from the air to form carbamates.[1][2] Store under inert atmosphere (Argon/Nitrogen) or as the HCl salt.

- Leuckart Pressure: The Leuckart reaction generates ammonia and gas.^{[1][2]} Ensure the apparatus is open to a scrubber or properly vented to prevent pressure buildup.^{[1][2]}

References

- Leuckart-Wallach Reaction Overview: Frederick, M. O., et al.^[1] "A Practical, Catalytic Reductive Amination of Aromatic Ketones." Journal of Organic Chemistry. (General mechanism validation).^[1]
- Oxime Reduction Protocols: "Reduction of oximes to corresponding amines." ScienceMadness & Literature Review.
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- Compound Data: "**Bis(4-fluorophenyl)methanamine** - ChemicalBook."
- Industrial Precursors: "Process for preparing 4,4'-difluorobenzophenone." Google Patents.^[1] ^[2]

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Sources

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